

Preparing a stock solution of FT113 for research

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Compound of Interest

Compound Name: FT113

Cat. No.: B15573709

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Application Notes and Protocols for FT113

For Researchers, Scientists, and Drug Development Professionals

Introduction

FT113 is a potent and selective inhibitor of Fatty Acid Synthase (FASN), a key enzyme in the de novo synthesis of fatty acids.[1][2] FASN is overexpressed in various cancer types and is implicated in viral replication, making it a compelling target for therapeutic development.[1]

FT113 has demonstrated significant anti-proliferative activity in cancer cell lines and tumor growth inhibition in in vivo models.[1][3] These application notes provide detailed protocols for the preparation of **FT113** stock solutions for use in research settings.

Quantitative Data Summary

The following tables summarize the key quantitative data for **FT113**.

Table 1: Chemical and Physical Properties of **FT113**

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₀ FN ₃ O ₄	[1][3]
Molecular Weight	409.41 g/mol	[1][3]
CAS Number	1630808-89-7	[1][3]
Appearance	Solid	[1]
Purity	≥98%	[1]
IC ₅₀ (FASN)	213 nM	[1][2]

Table 2: Solubility of **FT113**

Solvent	Solubility	Source
DMSO	62.5 mg/mL (152.66 mM)	[3]
Ethanol	Soluble	[1]
Methanol	Soluble	[1]
Water	Insoluble	[2]

Table 3: Stock Solution Preparation Guide (for DMSO)

Desired Stock Concentration	1 mg FT113	5 mg FT113	10 mg FT113
1 mM	2.4425 mL	12.2127 mL	24.4254 mL
5 mM	0.4885 mL	2.4425 mL	4.8851 mL
10 mM	0.2443 mL	1.2213 mL	2.4425 mL
50 mM	0.0489 mL	0.2443 mL	0.4885 mL

Experimental Protocols

Preparation of a 10 mM FT113 Stock Solution in DMSO

Materials:

- **FT113** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Weighing FT113:** Accurately weigh out 1 mg of **FT113** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- **Adding DMSO:** Using a calibrated micropipette, add 244.3 μL of anhydrous DMSO to the microcentrifuge tube containing the **FT113** powder.
- **Dissolving FT113:** Tightly cap the tube and vortex thoroughly until the **FT113** is completely dissolved. Gentle warming and sonication can be used to facilitate dissolution if necessary. [\[3\]](#)
- **Storage:** Store the 10 mM stock solution at -20°C for short-term storage or at -80°C for long-term storage. [\[3\]](#) Avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

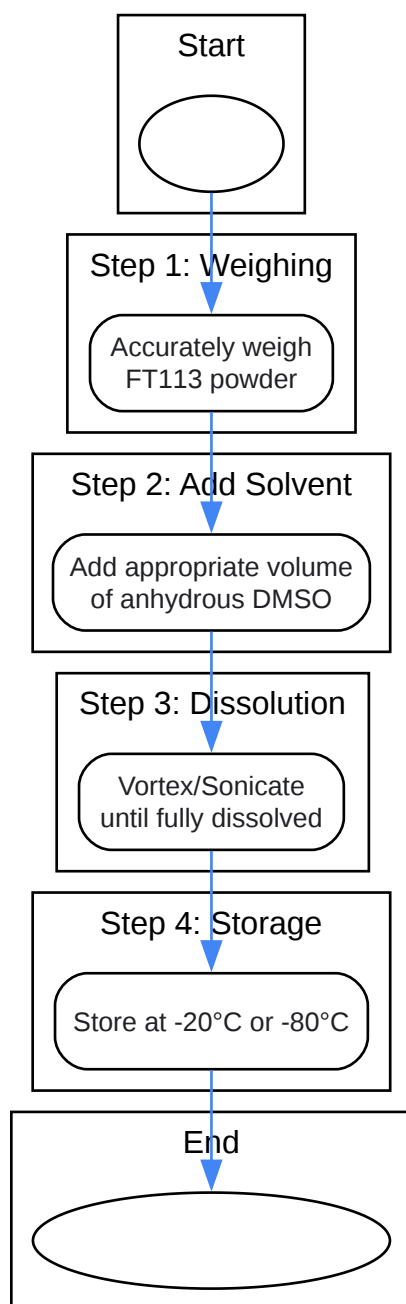
Procedure:

- Thaw the 10 mM **FT113** stock solution at room temperature.
- Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer. For example, to prepare a 10 μM working solution, dilute the 10 mM stock

solution 1:1000.

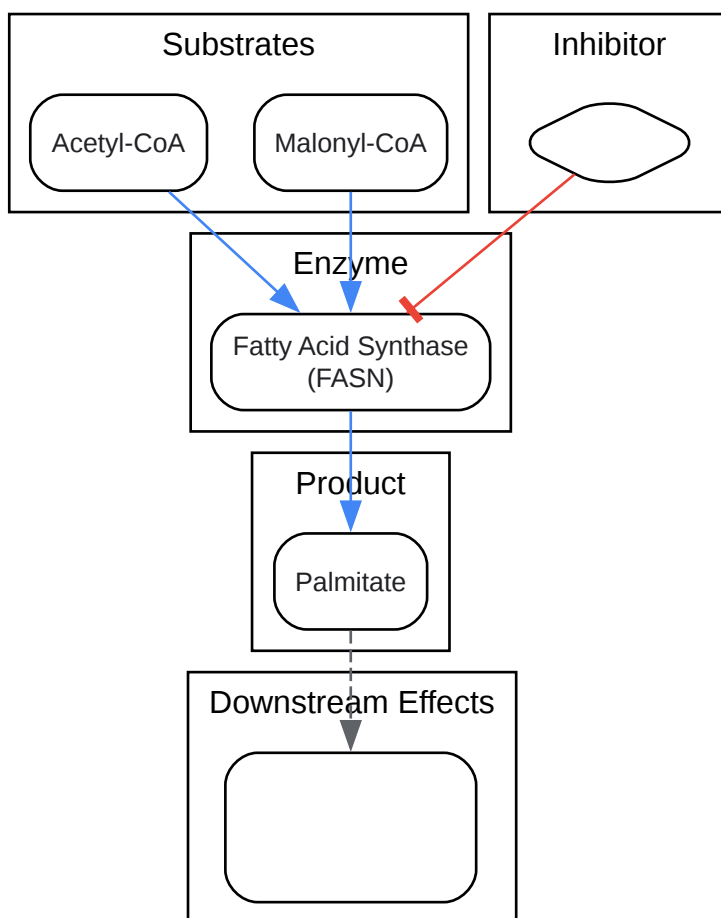
- Mix the working solution thoroughly by gentle pipetting or inversion.
- Use the freshly prepared working solution for your experiments immediately.

Visualizations



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Caption: Workflow for preparing an **FT113** stock solution.



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Caption: **FT113** inhibits the FASN signaling pathway.

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